

Application Notes: Utilizing 4-Nitrophenyl Phosphate (pNPP) for Alkaline Phosphatase Assays

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Compound of Interest

Compound Name: 4-Nitrophenolate

Cat. No.: B089219

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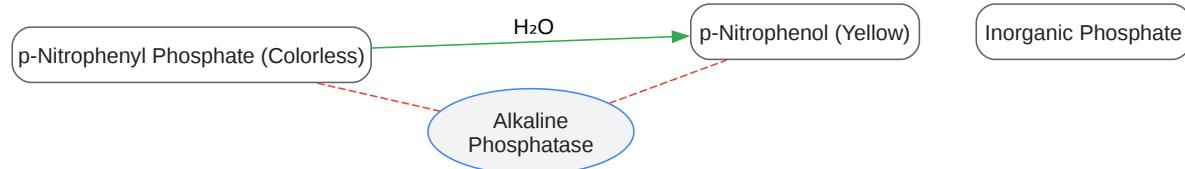
Introduction

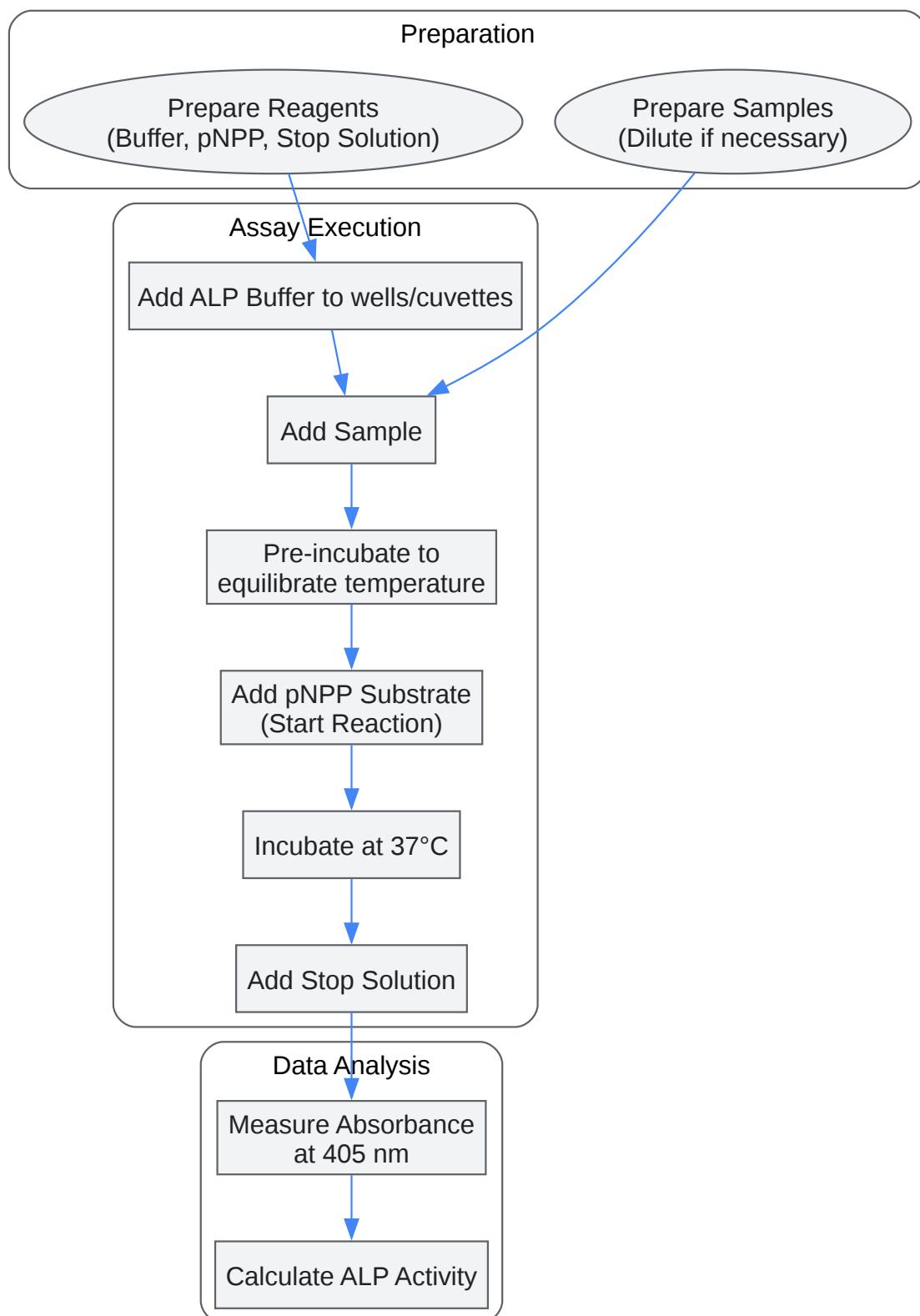
Alkaline phosphatases (ALPs) are a group of enzymes that catalyze the hydrolysis of phosphate monoesters at an alkaline pH. They are ubiquitously expressed in various tissues, including liver, bone, intestine, and placenta. The activity of ALP is a critical biomarker in clinical diagnostics, particularly for liver and bone diseases. In the realm of drug discovery and development, ALP activity serves as a key indicator in various cellular processes, including osteoblast differentiation for bone formation research and as a target for inhibitor screening. The most common and robust method for determining ALP activity is a colorimetric assay using p-nitrophenyl phosphate (pNPP) as a substrate. This application note provides a detailed overview of the principles, protocols, and applications of the pNPP-based ALP assay.

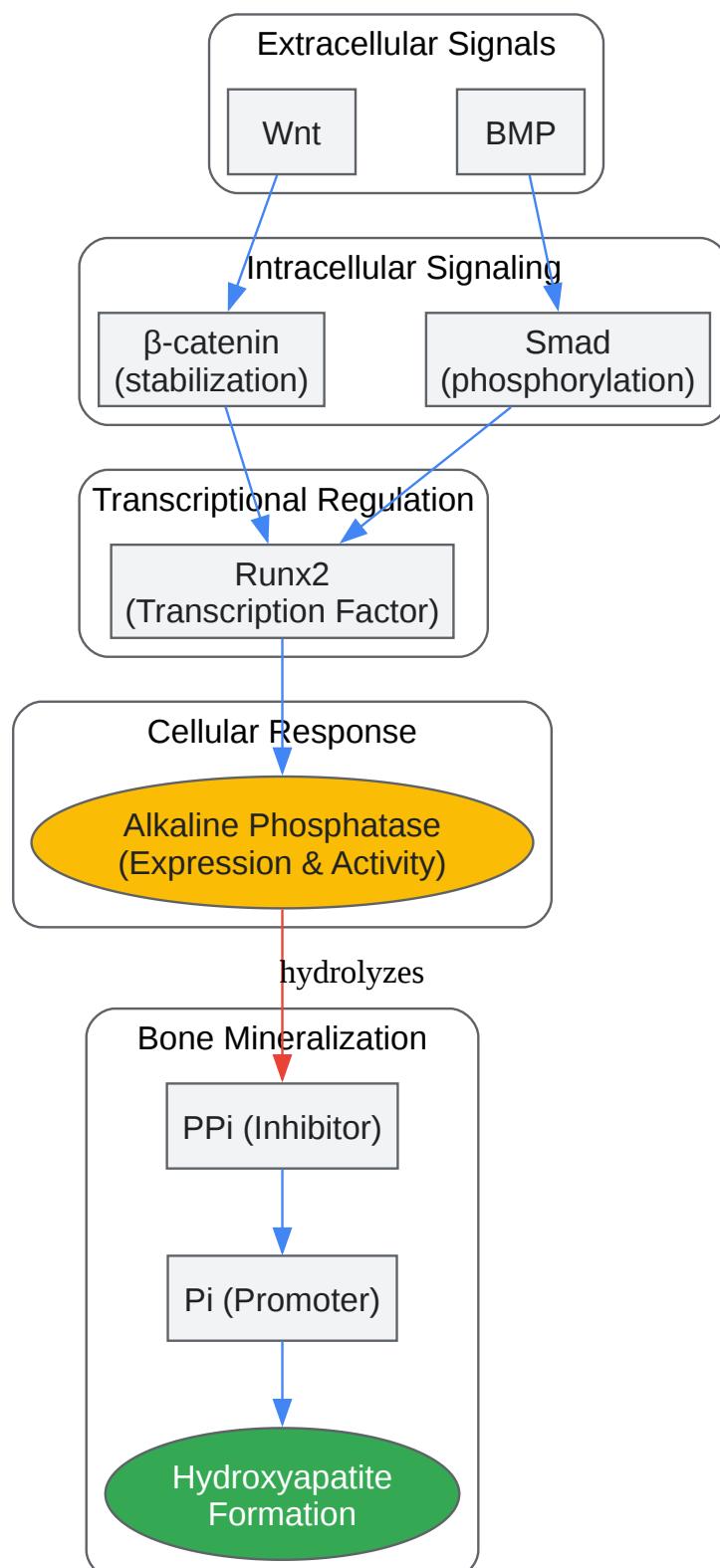
Principle of the Assay

The assay is based on the enzymatic hydrolysis of p-nitrophenyl phosphate (pNPP) by alkaline phosphatase. In an alkaline buffer, ALP cleaves the phosphate group from pNPP, resulting in the formation of p-nitrophenol (pNP) and inorganic phosphate. p-Nitrophenol, in an alkaline solution, is a yellow-colored chromogen that can be quantitatively measured by spectrophotometry at a wavelength of 405 nm.^[1] The rate of p-nitrophenol formation is directly proportional to the ALP activity in the sample.

Chemical Reaction





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References

- 1. researchgate.net [researchgate.net]
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